

Assessing the Barrier Properties of EVA Nanocomposites Against Gases: A Comparative Guide

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Compound of Interest

Compound Name: Ethylene-vinyl acetate

Cat. No.: B8514405

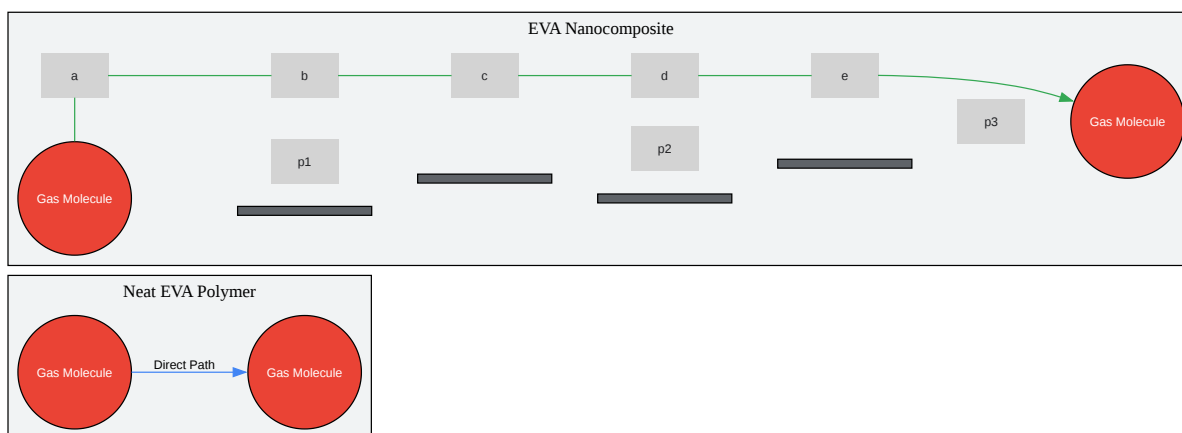
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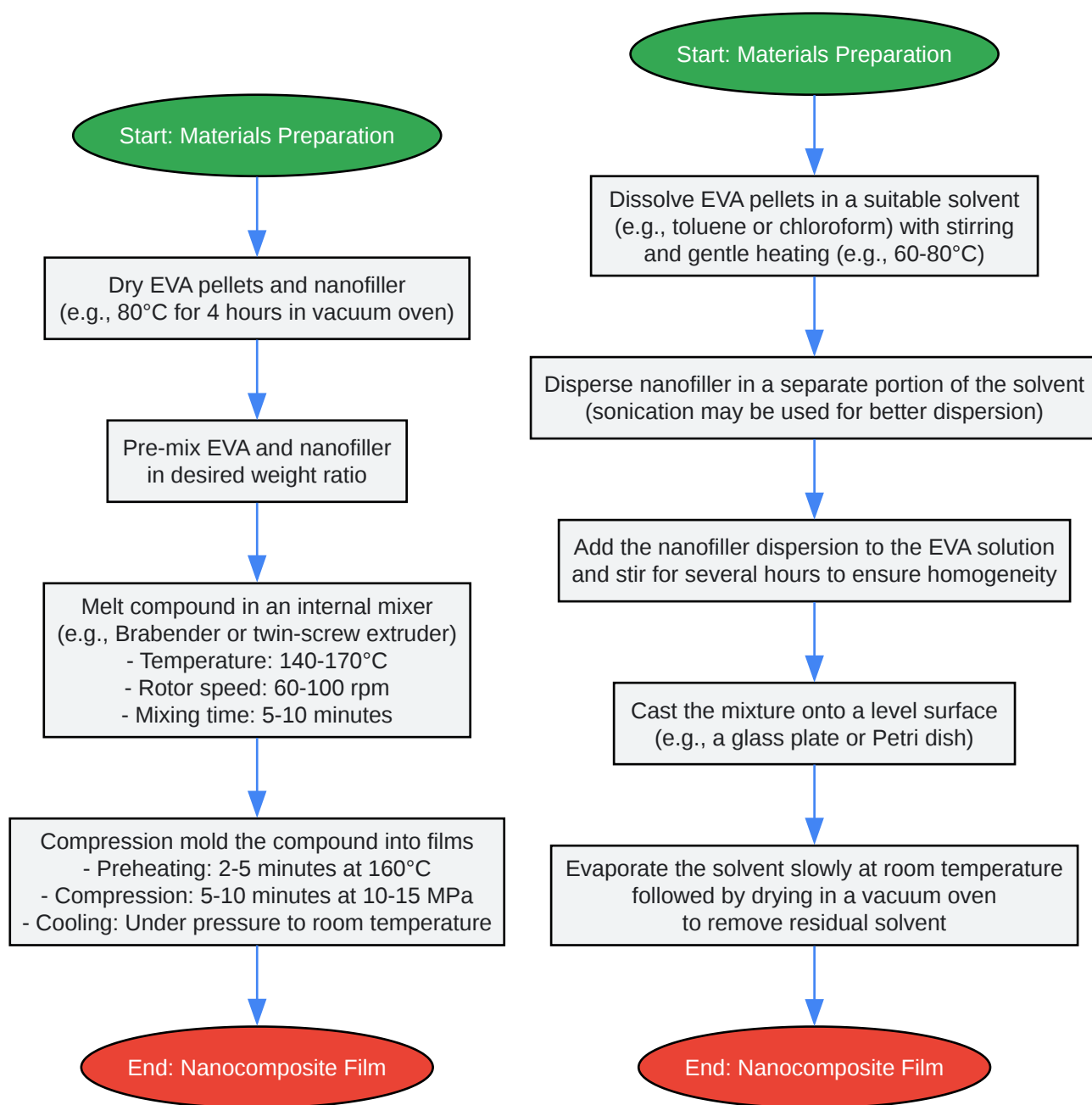
For Researchers, Scientists, and Drug Development Professionals

Ethylene-vinyl acetate (EVA) copolymers are widely utilized for their flexibility and toughness in applications ranging from packaging to biomedical devices. However, for uses requiring controlled gas environments, such as pharmaceutical packaging or modified atmosphere packaging for food, enhancing their gas barrier properties is crucial. The incorporation of nanofillers into the EVA matrix to create nanocomposites presents a promising strategy to significantly reduce gas permeability. This guide provides an objective comparison of the gas barrier performance of various EVA nanocomposites, supported by experimental data, detailed methodologies, and a mechanistic explanation of the barrier enhancement.

Mechanism of Barrier Improvement: The Tortuous Path

The primary mechanism by which impermeable nanofillers enhance the gas barrier properties of a polymer matrix is the creation of a "tortuous path."^[1] Dispersed, high-aspect-ratio nanofillers, such as clays or graphene, act as physical obstacles, forcing gas molecules to navigate a longer, more complex route through the polymer matrix. This increased diffusion path length effectively slows down the rate of gas permeation. The effectiveness of this mechanism is dependent on several factors, including the type of nanofiller, its concentration, its aspect ratio, and the quality of its dispersion and orientation within the polymer matrix.^[2]





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References

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